

The Nomenclature and Synthesis of Ethyl Benzylidene-cyanoacetate: A Technical Guide

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Compound of Interest

Compound Name: *Ethyl benzylidenecyanoacetate*

Cat. No.: *B1297373*

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For researchers, scientists, and professionals in drug development, precise communication is paramount. This guide provides a comprehensive overview of the various synonyms for **ethyl benzylidenecyanoacetate** found in chemical literature, alongside a detailed experimental protocol for its synthesis and a mechanistic exploration of the underlying reaction.

Unveiling the Many Names of a Versatile Compound

Ethyl benzylidenecyanoacetate is a frequently encountered compound in organic synthesis, serving as a versatile precursor for a wide array of more complex molecules. Due to historical naming conventions, systematic nomenclature, and supplier-specific designations, it is known by a variety of names. Understanding these synonyms is crucial for efficient literature searches and clear scientific communication.

The most common synonyms and identifiers are summarized in the table below for easy reference.

Type	Name/Identifier	Source/Reference
Common Name	Ethyl benzylidenecyanoacetate	Widely Used
IUPAC Name	ethyl (2Z)-2-cyano-3-phenylprop-2-enoate	IUPAC Nomenclature
ethyl 2-cyano-3-phenylprop-2-enoate	PubChem[1]	Chemical Abstracts Service[1] [2]
ethyl (E)-2-cyano-3-phenylprop-2-enoate	PubChem	
CAS Registry Number	2025-40-3	
Alternative Names	α -Cyanocinnamic acid ethyl ester	TCI AMERICA[3]
2-Cyano-3-phenylacrylic acid ethyl ester	Santa Cruz Biotechnology[4]	
Ethyl 2-cyano-3-phenylacrylate	TCI Chemicals[5]	
Ethyl α -cyanocinnamate	TCI Chemicals[5]	
Cinnamic acid, α -cyano-, ethyl ester	PubChem[6]	
2-Propenoic acid, 2-cyano-3-phenyl-, ethyl ester	SIELC Technologies[2]	
Ethyl alpha-cyano-beta-phenylcinnamate	SIELC Technologies[2]	
Benzylidenecyanoacetic acid ethyl ester	PubChem	European Inventory of Existing Commercial Chemical Substances[2]
EINECS Number	217-972-9	
NSC Number	8904	

Synthesis via Knoevenagel Condensation: An Experimental Protocol

The most prevalent and classic method for synthesizing **ethyl benzylidenecyanoacetate** is the Knoevenagel condensation. This reaction involves the base-catalyzed condensation of an active methylene compound, in this case, ethyl cyanoacetate, with an aldehyde or ketone, here benzaldehyde.

Materials and Reagents

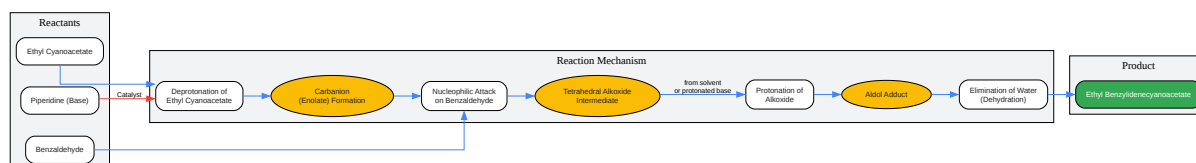
- Benzaldehyde
- Ethyl cyanoacetate
- Piperidine (catalyst)
- Ethanol (solvent)
- Glacial Acetic Acid (optional, for neutralization/workup)
- Ice
- Distilled water

Procedure

A mixture of benzaldehyde (1 equivalent) and ethyl cyanoacetate (1 equivalent) is dissolved in ethanol. A catalytic amount of piperidine (typically 0.1 equivalents) is then added to the solution. The reaction mixture is stirred at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture is cooled in an ice bath to induce crystallization of the product. The precipitated solid is collected by filtration, washed with cold ethanol or a mixture of ethanol and water, and then dried. For higher purity, the crude product can be recrystallized from ethanol.

Mechanistic Insights: The Knoevenagel Condensation Pathway

The Knoevenagel condensation proceeds through a series of well-defined steps, initiated by the deprotonation of the active methylene compound. The following diagram illustrates the logical workflow of this reaction mechanism.



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Caption: Knoevenagel condensation reaction pathway.

This detailed guide serves as a foundational resource for professionals engaged in chemical synthesis and drug development, ensuring clarity in communication and a solid understanding of the synthesis of **ethyl benzylidenecyanoacetate**.

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References

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